Scalable synthesis protocol for 5-(4-Cyanophenyl)-3-methylphenol

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Compound of Interest

Compound Name:	*5-(4-Cyanophenyl)-3-methylphenol*
CAS No.:	*1261922-33-1*
Cat. No.:	*B6370892*

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Executive Summary

This application note details a scalable, robust synthesis of **5-(4-Cyanophenyl)-3-methylphenol** (CAS: Generic structure implied), a functionalized biaryl scaffold critical in the development of liquid crystals and kinase inhibitors.

Unlike traditional routes that rely on toxic cyanation of aryl halides or expensive protecting group strategies, this protocol utilizes a direct Suzuki-Miyaura cross-coupling between 3-bromo-5-methylphenol and 4-cyanophenylboronic acid. The methodology is optimized for scale (10g – 1kg), prioritizing an acid-base extractive workup that eliminates the need for silica gel chromatography, a major bottleneck in industrial settings.

Strategic Analysis & Route Selection

Retrosynthetic Logic

The target molecule features a biaryl core with a phenol and a nitrile handle.

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- Disconnection: The C–C bond between the two phenyl rings.
- Coupling Partners:
  - Partner A (Electrophile): 3-Bromo-5-methylphenol. (Commercially available or synthesized from cheap Orcinol).
  - Partner B (Nucleophile): 4-Cyanophenylboronic acid. (Stable, solid, commercially available).
- Selection Rationale: We choose the Suzuki-Miyaura coupling over Stille (toxic tin) or Negishi (moisture sensitive). We utilize the unprotected phenol to reduce step count (Atom Economy).

Critical Process Parameters (CPP)

- Catalyst:$Pd(dppf)Cl_2 \cdot CH_2Cl_2$ is selected for its resistance to air and thermal stability, outperforming $Pd(PPh_3)_4$ on scale.
- Solvent System: A biphasic Toluene/Water or 1,4-Dioxane/Water system is used. Water is essential to solubilize the inorganic base and activate the boronic acid.
- Purification Strategy: The phenol functionality allows for a "self-purifying" acid-base extraction, removing non-acidic impurities (homocoupled biaryls, dehalogenated starting material) without chromatography.

Reaction Scheme & Workflow

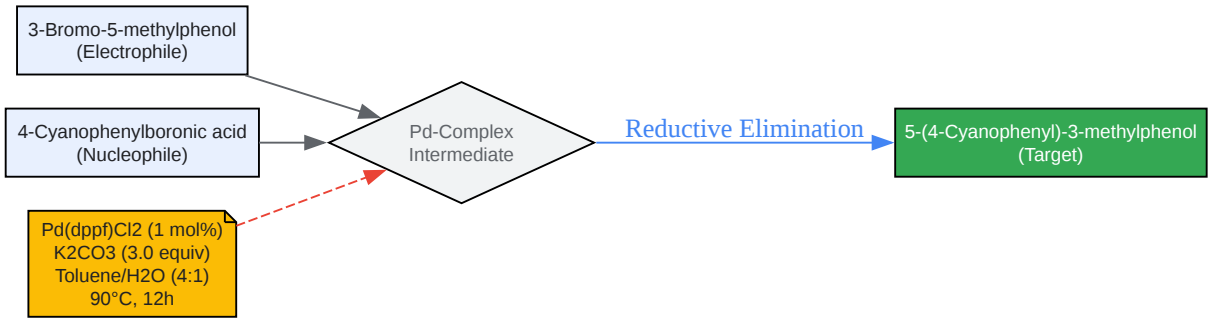

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Figure 1: Suzuki-Miyaura coupling strategy utilizing unprotected phenol partners.

Detailed Experimental Protocol

Materials & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Amount (for 10g Scale)	Role
3-Bromo-5-methylphenol	187.04	1.0	10.0 g (53.5 mmol)	Limiting Reagent
4-Cyanophenylboronic acid	146.94	1.2	9.43 g (64.2 mmol)	Nucleophile
$Pd(dppf)Cl_2 \cdot CH_2Cl_2$	816.64	0.01	0.44 g (0.54 mmol)	Catalyst
Potassium Carbonate (K_2CO_3)	138.21	3.0	22.2 g (160.5 mmol)	Base
Toluene	-	-	100 mL (10 vol)	Solvent (Org)
Water (Deionized)	-	-	25 mL (2.5 vol)	Solvent (Aq)

Note on Base: We use 3.0 equivalents of base. The first equivalent deprotonates the phenol (forming the phenoxide), while the remaining equivalents activate the boronic acid for transmetallation.

Step-by-Step Procedure

Step 1: Inerting and Dissolution

- Equip a 500 mL 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and internal temperature probe.

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- Charge 3-Bromo-5-methylphenol (10.0 g) and 4-Cyanophenylboronic acid (9.43 g).
- Add Toluene (100 mL). Start stirring.
- Degassing: Sparge the solution with Nitrogen (or Argon) for 15 minutes. This is critical to prevent Pd oxidation and homocoupling.

Step 2: Catalyst and Base Addition

- Add $Pd(dppf)Cl_2$[1]$\cdot CH_2Cl_2$ (0.44 g) in one portion. The solution will turn orange/red.
- Dissolve K_2CO_3 (22.2 g) in Water (25 mL) in a separate beaker (exothermic).
- Add the aqueous K_2CO_3 solution to the reaction flask. The mixture becomes biphasic.

Step 3: Reaction

- Heat the mixture to 90°C (internal temperature).
- Stir vigorously (600+ RPM) to ensure efficient phase transfer.
- Monitor by HPLC or TLC (Eluent: 30% EtOAc/Hexane).
  - Endpoint: Consumption of aryl bromide (<1%).[2]
  - Time: Typically 4–12 hours.

Step 4: Workup (The "Acid-Base Switch") This step is designed to purify the product chemically rather than physically.

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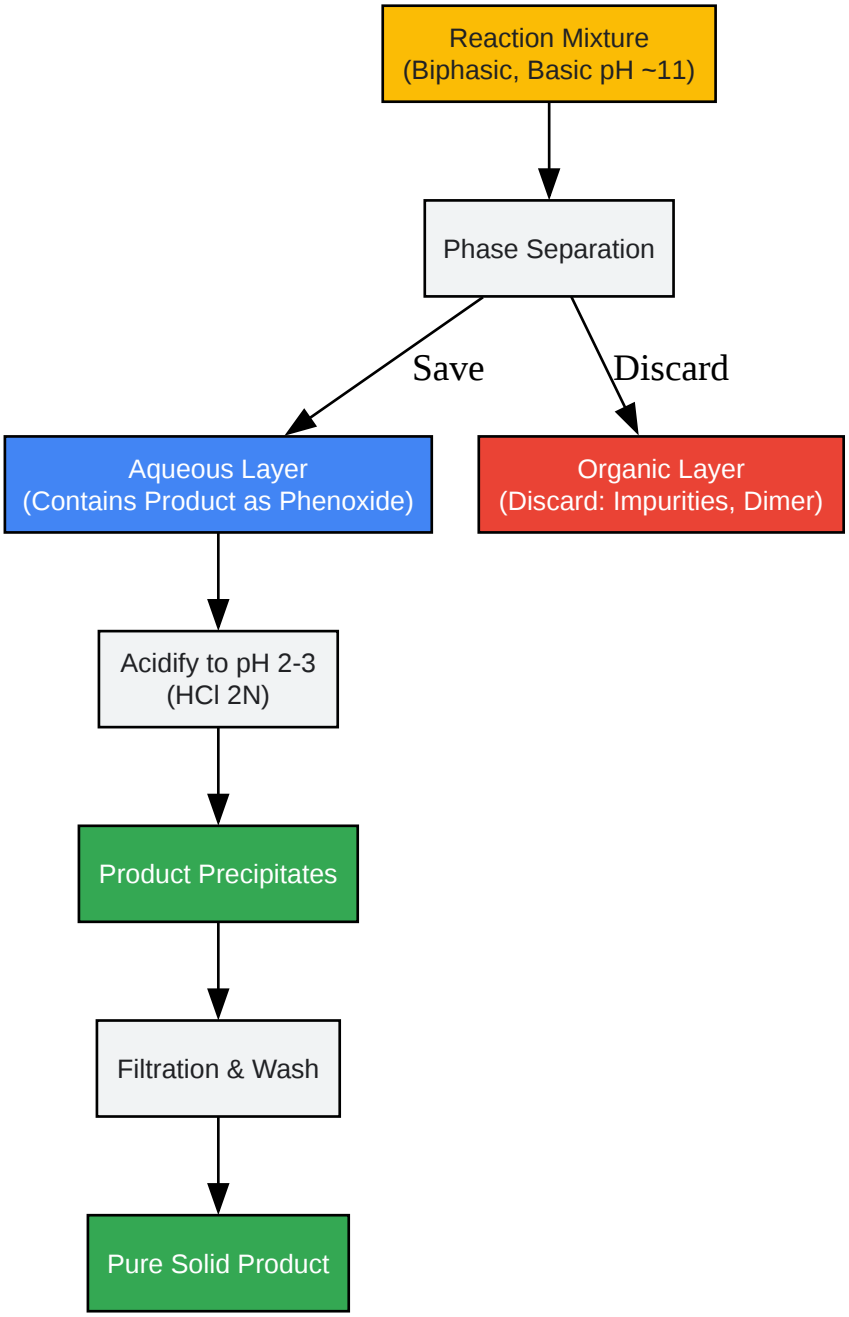

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Figure 2: Purification logic flow avoiding chromatography.

- Cool the reaction mixture to room temperature.
- Phase Cut: Transfer to a separatory funnel. Separate the layers.

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- Top Layer (Organic): Contains neutral impurities (e.g., cyanobiphenyl dimer). Discard (or check for loss).
- Bottom Layer (Aqueous): Contains the product as the potassium phenoxide salt. Keep this.

- Wash: Wash the aqueous layer once with Toluene (30 mL) to remove entrained neutrals.
- Acidification: Transfer the aqueous layer to a clean flask. Slowly add 2N HCl (approx. 80-90 mL) while stirring until pH reaches ~2–3.
  - Observation: The product will precipitate as an off-white solid.
- Filtration: Filter the solid using a Büchner funnel. Wash the cake with water (3 x 50 mL) to remove inorganic salts.
- Drying: Dry in a vacuum oven at 45°C for 12 hours.

Recrystallization (Optional Polish)

If the color is dark (Pd residues), recrystallize from Ethanol/Water (1:1) or IPA.

- Dissolve in hot Ethanol.
- Add Water dropwise until turbid.
- Cool slowly to 4°C.

Analytical Validation

- Appearance: Off-white to beige powder.
- Yield: Expected 85–92%.
- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 9.60 (s, 1H, -OH)
  - δ 7.90 (d, 2H, Ar-H, cyanophenyl)

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- δ 7.75 (d, 2H, Ar-H, cyanophenyl)
- δ 7.10 (s, 1H, Ar-H, central ring)
- δ 6.95 (s, 1H, Ar-H, central ring)
- δ 6.70 (s, 1H, Ar-H, central ring)
- δ 2.30 (s, 3H, -CH_3)

- Mass Spec (ESI-):m/z 208.1 $[M-H]^-$.

Safety & EHS Considerations

- Cyanide Safety: While 4-cyanophenylboronic acid contains a nitrile (C≡N) group, it does not release free cyanide ions (CN^-) under these mild conditions. It is significantly safer than using CuCN (Rosenmund-von Braun reaction). However, treat all nitriles as potentially hazardous; avoid strong acids at high temperatures which could hydrolyze the nitrile.
- Palladium: Palladium dust is a sensitizer. Handle the catalyst in a fume hood.
- Exotherms: The neutralization of the basic aqueous layer with HCl is exothermic and generates CO_2 gas. Add acid slowly to prevent foaming over.

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